

Praeroside IV: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *praeroside IV*

Cat. No.: *B15139865*

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This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological activities of **Praeroside IV**, a natural compound of interest to the scientific community. This document is intended for researchers, scientists, and professionals in drug development, offering a centralized resource for key data and experimental insights.

Chemical Structure and Properties

Praeroside IV is a phenolic glycoside that has been isolated from plants of the *Peucedanum* genus, notably *Peucedanum formosanum*. Its chemical identity has been established through spectroscopic methods.

Table 1: Physicochemical Properties of **Praeroside IV**

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₂ O ₈	--INVALID-LINK--
Molecular Weight	342.34 g/mol	--INVALID-LINK--
IUPAC Name	1-[3-methoxy-4- [(2S,3R,4S,5S,6R)-3,4,5- trihydroxy-6- (hydroxymethyl)oxan-2- yl]oxyphenyl]propan-1-one	--INVALID-LINK--
SMILES	CCC(=O)C1=CC(=C(C=C1)O[C@H]2--INVALID-LINK--CO)O)O">C@@HO)OC	--INVALID-LINK--
PubChem CID	5321499	--INVALID-LINK--
XLogP3	-0.9	--INVALID-LINK--

Note: Experimental data on properties such as melting point and solubility are not readily available in the surveyed literature.

Biological Activity: Anti-platelet Aggregation

Preliminary studies have identified **Praeroside IV** as having anti-platelet aggregation activity.^[1] Research on the constituents of *Peucedanum formosanum* has shown that several isolated compounds, including **Praeroside IV**, contribute to this biological effect.^[1]

At present, the specific signaling pathways through which **Praeroside IV** exerts its anti-platelet effects have not been elucidated in the available scientific literature. Further research is required to determine the precise mechanism of action.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Praeroside IV** can be inferred from studies on the chemical constituents of *Peucedanum* species.

Isolation of Praeroside IV

The following is a generalized workflow for the isolation of **Praeroside IV** from plant material, based on methodologies described for related compounds.[1]

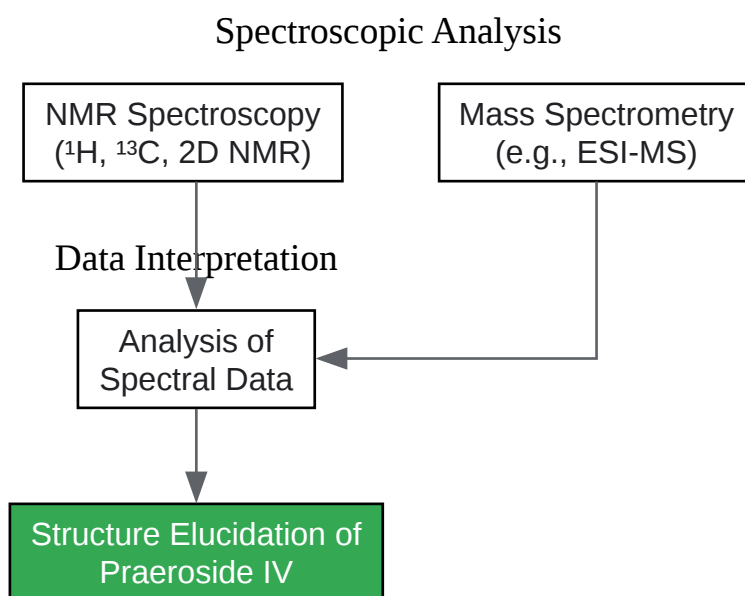


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Figure 1: Generalized workflow for the isolation of **Praeroside IV**.

Structural Elucidation

The determination of the chemical structure of **Praeroside IV** involves a combination of spectroscopic techniques.



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References

- 1. lawdata.com.tw [lawdata.com.tw]
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